

Benzoguanamine Solubility in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: **Benzoguanamine**

Cat. No.: **B160333**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzoguanamine** in various organic solvents. The information is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other fields where **benzoguanamine** is utilized. This document compiles available quantitative and qualitative solubility data, outlines a detailed experimental protocol for solubility determination, and presents key chemical processes involving **benzoguanamine** through logical diagrams.

Introduction to Benzoguanamine

Benzoguanamine, with the chemical formula $C_9H_9N_5$, is a triazine compound structurally related to melamine. It is a white crystalline solid that finds extensive application in the production of thermosetting resins, coatings, and as an intermediate in the synthesis of pharmaceuticals and dyes.[1][2] The solubility of **benzoguanamine** in various organic solvents is a critical parameter for its application in these fields, influencing reaction kinetics, purification processes, and formulation development.

Solubility of Benzoguanamine in Organic Solvents

The solubility of **benzoguanamine** varies significantly depending on the solvent and the temperature. Below is a compilation of available quantitative and qualitative solubility data.

Quantitative Solubility Data

The following table summarizes the known quantitative solubility data for **benzoguanamine** in various solvents at specified temperatures.

| Solvent | Temperature (°C) | Solubility |
|-------------------|------------------|-----------------------|
| Acetone | 20 | 18.0 g/L[3] |
| Dimethylformamide | 20 | 120.0 g/L[3] |
| Benzene | 20 | 0.3 g/L[3] |
| Water | 22 | 0.06% (0.6 g/L)[3][4] |
| Water | 100 | 0.6% (6 g/L)[3][4] |

Qualitative Solubility Data

The following table provides a summary of the qualitative solubility of **benzoguanamine** in various organic solvents.

| Solvent | Solubility Description |
|----------------------|--------------------------|
| Ethanol | Soluble[5], > 10%[4] |
| Methanol | Soluble[6] |
| Ethyl Ether | Soluble[5], > 10%[4] |
| Tetrahydrofuran | Soluble |
| Methyl Cellosolve | Soluble[4] |
| Chloroform | Practically Insoluble[3] |
| Ethyl Acetate | Practically Insoluble[3] |
| Trifluoroacetic Acid | Slightly Soluble[3] |

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **benzoguanamine** was not found in the reviewed literature, a general and robust procedure

based on the widely accepted "shake-flask" method is provided below. This method is suitable for determining the equilibrium solubility of a solid compound in a solvent.

Objective: To determine the equilibrium solubility of **benzoguanamine** in a given organic solvent at a specific temperature.

Materials:

- **Benzoguanamine** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled orbital shaker or water bath
- Analytical balance
- Volumetric flasks
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Scintillation vials or other suitable sealed containers

Procedure:

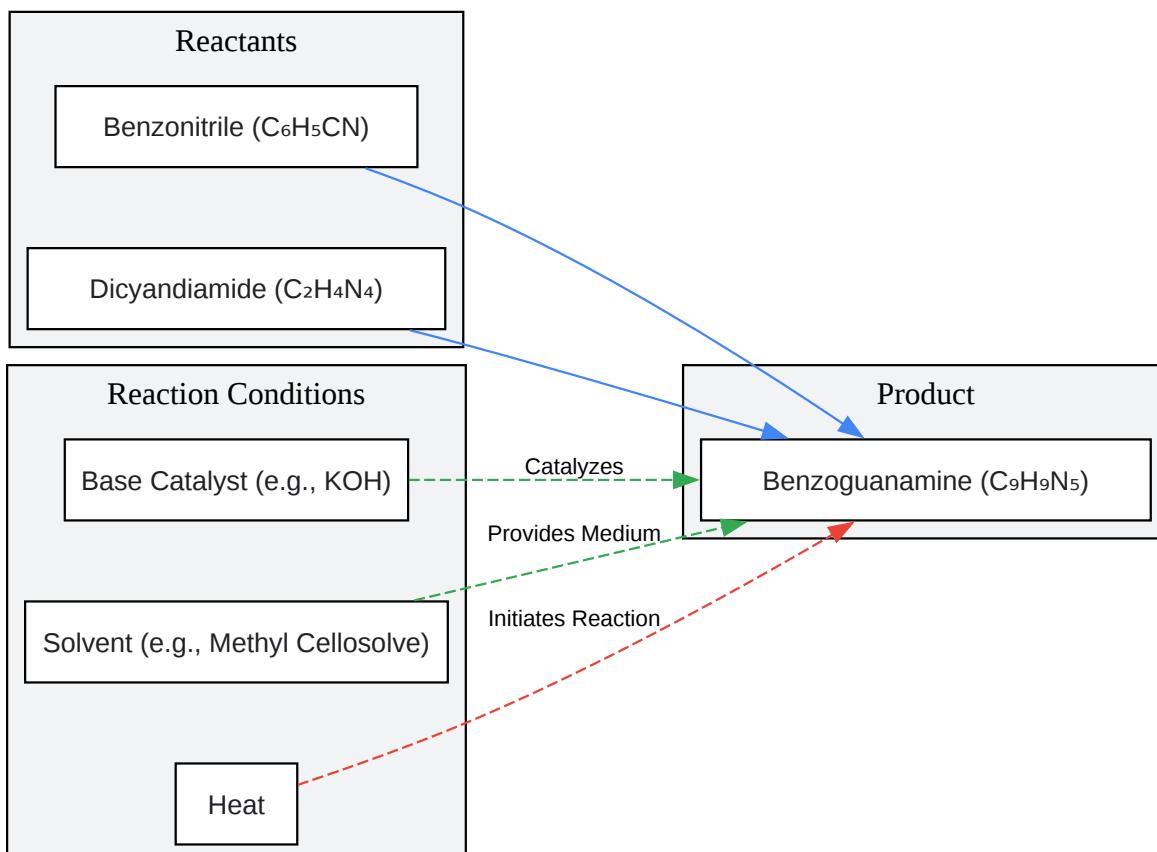
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **benzoguanamine** to a series of scintillation vials. The exact amount should be more than what is expected to dissolve.
 - Add a known volume of the selected organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in a temperature-controlled orbital shaker or water bath set to the desired temperature.
- Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the withdrawn sample through a syringe filter into a clean, pre-weighed volumetric flask. This step is crucial to remove any undissolved solid particles.
 - Dilute the filtered sample to a known volume with the same solvent.
- Analysis:
 - Analyze the concentration of **benzoguanamine** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **benzoguanamine** of known concentrations in the same solvent.
 - Determine the concentration of **benzoguanamine** in the original saturated solution by back-calculating from the diluted sample concentration.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/100 mL, g/L, or mol/L.
 - Report the temperature at which the solubility was determined.

- Perform the experiment in triplicate to ensure the reproducibility of the results and report the mean and standard deviation.

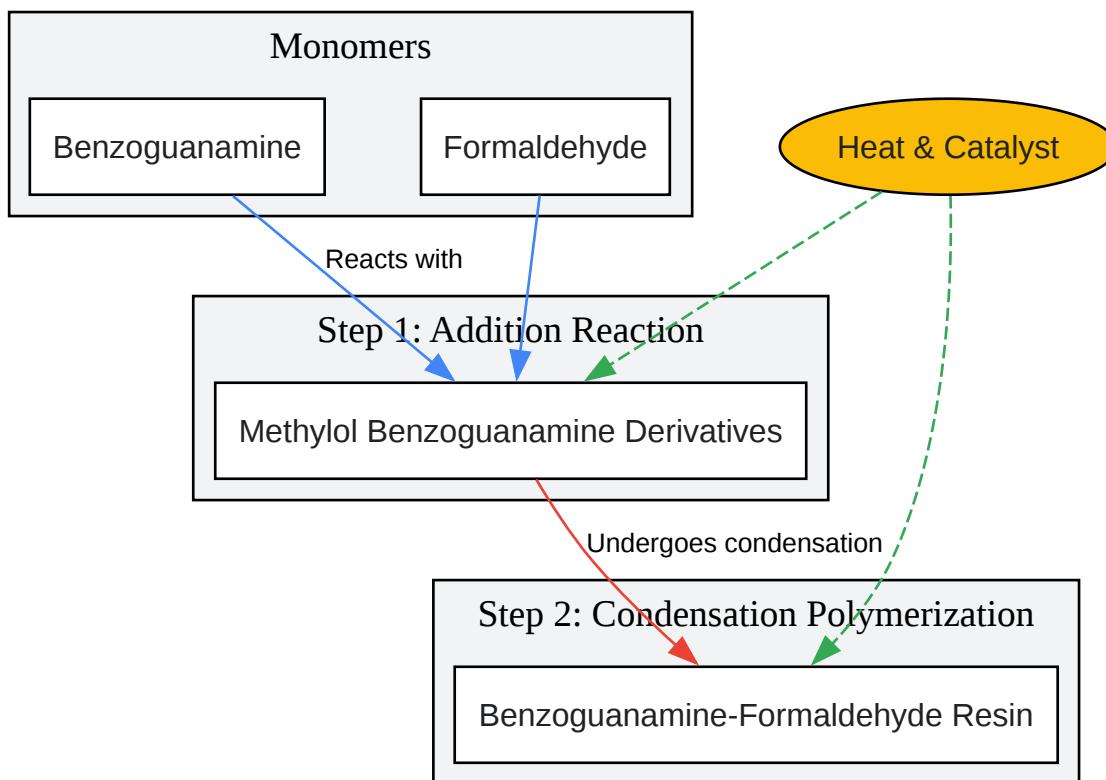
Key Chemical Processes Involving Benzoguanamine

The following diagrams illustrate important chemical processes related to **benzoguanamine**: its synthesis and its use in the formation of **benzoguanamine-formaldehyde** resins.



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Caption: Synthesis of **Benzoguanamine**.



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